

Essential Safety Protocols for Handling Gluconolactone

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Compound of Interest

Compound Name: *Ganolactone*

Cat. No.: *B15562857*

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For researchers, scientists, and drug development professionals, ensuring safe handling of all chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of Gluconolactone, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Quantitative Data Summary

While specific occupational exposure limits for Gluconolactone are not widely established, the following physical and chemical properties are critical for safe handling and storage.

Property	Value	Source
Molecular Formula	C6H10O6	[1]
Molecular Weight	178.14 g/mol	[1][2]
Physical State	Powder Solid	[1]
Appearance	Off-white / White Crystalline	[1][2]
Melting Point	151 - 155 °C / 303.8 - 311 °F	[1]
Decomposition Temperature	160 °C	[1]
Solubility in Water	Soluble	[1]
pH	~2.6 (1% aqueous solution)	[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling Gluconolactone, the following PPE is recommended.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[1]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[1] For prolonged use, gloves are recommended.
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[1] However, if dust formation is likely or ventilation is inadequate, a dust mask or a respirator with a dust filter should be used.[2]

Experimental Protocols: Handling and Disposal Procedures

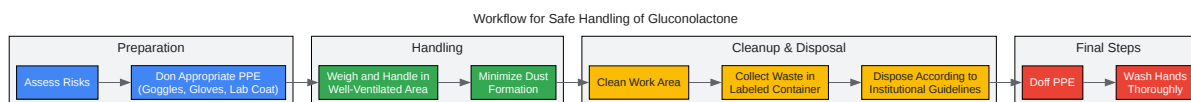
Handling:

- Ventilation: Ensure work is conducted in a well-ventilated area.[3]
- Avoid Dust Formation: Minimize the generation of dust during handling.[1]
- Personal Hygiene: Handle in accordance with good industrial hygiene and safety practices.
[1] Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in the work area.[2]
[3]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[1][2] Do not breathe dust.[1][2]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1] The substance is sensitive to moisture and light.[1] Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][2]

Disposal:

- Waste Collection: Sweep up and shovel the solid material into suitable containers for disposal.[1] Avoid generating dust during cleanup.
- Disposal Regulations: Disposal must be made according to official regulations.[4] Do not dispose of with household garbage or allow the product to reach the sewage system.[4]

Workflow for Safe Handling of Gluconolactone



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